Spectroscopic Data Overview for 1-Bromo-4-decylbenzene: A Technical Guide

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Compound of Interest

Compound Name:	*1-Bromo-4-decylbenzene*
CAS No.:	*106418-67-1*
Cat. No.:	*B033840*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key spectroscopic data for **1-Bromo-4-decylbenzene** (CAS No: 106418-67-1).[1][2][3] The information presented herein is essential for the identification, characterization, and quality control of this compound in research and development settings. This document details predicted nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, outlines standardized experimental protocols for data acquisition, and includes a visual workflow for spectroscopic analysis.

Molecular and Physical Properties

1-Bromo-4-decylbenzene is an aromatic compound characterized by a benzene ring substituted with a bromine atom and a decyl group at the para position.[1] This structure imparts properties that are valuable in organic synthesis, particularly in the construction of more complex molecules for materials science and pharmaceutical research.

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Property	Value	Reference
Molecular Formula	$C_{16}H_{25}Br$	[1][3]
Molecular Weight	297.27 g/mol	[1][2]
Appearance	Colorless to light yellow clear liquid	[2]
Density	1.099 g/cm³	[2]
Boiling Point	346.0 ± 11.0 °C at 760 mmHg	[3]
Flash Point	205.7 °C	[2]
Refractive Index	1.51	[2]

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **1-Bromo-4-decylbenzene**. This data is derived from the analysis of structurally similar compounds and established principles of spectroscopy.

^{1}H NMR Spectroscopy Data (Predicted)

The proton NMR spectrum of **1-Bromo-4-decylbenzene** is expected to show characteristic signals for the aromatic protons in the para-substituted ring and the aliphatic protons of the decyl chain.

Predicted Spectrum in $CDCl_3$ at 400 MHz

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 7.38	Doublet	2H	Ar-H (ortho to Br)
~ 7.02	Doublet	2H	Ar-H (ortho to decyl)
~ 2.55	Triplet	2H	Ar-CH_2-
~ 1.58	Quintet	2H	Ar-CH_2-CH_2-
~ 1.26	Multiplet	14H	-$(CH_2)_7$-
~ 0.88	Triplet	3H	-CH_3

^{13}C NMR Spectroscopy Data (Predicted)

The carbon NMR spectrum will provide information on the carbon skeleton of the molecule.

Predicted Spectrum in $CDCl_3$ at 100 MHz

Chemical Shift (δ, ppm)	Assignment
~ 141.2	Ar-C (C-alkyl)
~ 131.5	Ar-CH (C-ortho to Br)
~ 130.3	Ar-CH (C-ortho to alkyl)
~ 120.0	Ar-C (C-Br)
~ 35.3	Ar-CH_2-
~ 31.9	-$(CH_2)_n$-
~ 31.2	-$(CH_2)_n$-
~ 29.6	-$(CH_2)_n$- (multiple)
~ 29.3	-$(CH_2)_n$-
~ 22.7	-CH_2-CH_3
~ 14.1	-CH_3

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Infrared (IR) Spectroscopy Data (Predicted)

The IR spectrum will exhibit vibrational modes characteristic of the aromatic ring and the alkyl chain.[4]

Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Functional Group
~ 3080 - 3020	Medium	C-H Stretch	Aromatic
~ 2955 - 2850	Strong	C-H Stretch	Aliphatic (CH_2, CH_3)
~ 1590	Medium	C=C Stretch	Aromatic Ring
~ 1490	Strong	C=C Stretch	Aromatic Ring
~ 1465	Medium	C-H Bend	Aliphatic (CH_2)
~ 1070	Strong	C-Br Stretch	Aryl Halide
~ 820	Strong	C-H Out-of-plane Bend	p-disubstituted benzene

Mass Spectrometry (MS) Data (Predicted)

Electron ionization mass spectrometry is expected to show the molecular ion and characteristic fragmentation patterns of an alkylbenzene. The presence of bromine will result in a characteristic M+2 isotope peak of nearly equal intensity to the molecular ion peak.

m/z	Relative Intensity (%)	Proposed Fragment
298	~95	$[M+2]^+$ (with ^{81}Br)
296	100	$[M]^+$ (with ^{79}Br)
185/183	High	$[M - C_8H_{17}]^+$ (Benzylic cleavage)
171/169	High	$[M - C_9H_{19}]^+$ (Benzylic cleavage)
91	Moderate	$[C_7H_7]^+$ (Tropylium ion)

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Experimental Protocols

The following are general protocols for the acquisition of spectroscopic data for a liquid sample such as **1-Bromo-4-decylbenzene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **1-Bromo-4-decylbenzene** in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition:
  - Acquire a one-dimensional proton spectrum.
  - Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans.
  - Process the data with Fourier transformation, phase correction, and baseline correction.
  - Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled carbon spectrum.
  - Typical parameters include a 45-degree pulse angle, a relaxation delay of 2-5 seconds, and a sufficient number of scans for adequate signal-to-noise (e.g., 1024 or more).
  - Process and reference the spectrum similarly to the ^1H NMR.

Fourier-Transform Infrared (FTIR) Spectroscopy

- Sample Preparation: As a liquid, **1-Bromo-4-decylbenzene** can be analyzed neat.
- Instrumentation: Use a Fourier-Transform Infrared spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.

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- Data Acquisition:
  - Record a background spectrum of the clean, empty ATR crystal.
  - Apply a small drop of the liquid sample directly onto the ATR crystal.
  - Acquire the sample spectrum over a range of 4000-400 cm^{-1}.
  - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The instrument software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

- Sample Introduction: Introduce a dilute solution of the sample (e.g., in methanol or dichloromethane) into the mass spectrometer via a direct insertion probe or through a gas chromatograph (GC) for separation prior to analysis.
- Ionization: Utilize Electron Ionization (EI) with a standard electron energy of 70 eV.
- Mass Analysis: Scan a mass range appropriate for the compound, for example, m/z 40-400.
- Data Acquisition: Acquire the mass spectrum, ensuring the detection of the molecular ion and significant fragment ions.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates a logical workflow for the comprehensive spectroscopic analysis of **1-Bromo-4-decylbenzene**.

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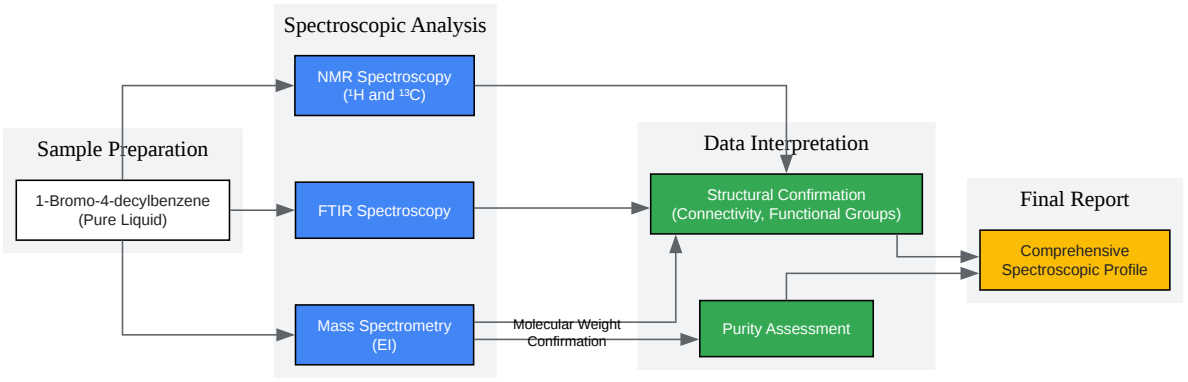

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Caption: Workflow for the spectroscopic characterization of **1-Bromo-4-decylbenzene**.

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- To cite this document: BenchChem. [Spectroscopic Data Overview for 1-Bromo-4-decylbenzene: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033840/docs#spectroscopic-data-overview-for-1-bromo-4-decylbenzene-a-technical-guide]

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